Application Notes and Protocols for XY028-140 Treatment in In Vitro Studies

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Compound of Interest

Compound Name:	*XY028-140*
Cat. No.:	*B10824900*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

XY028-140 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to target Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6) for degradation. As a bifunctional molecule, **XY028-140** recruits an E3 ubiquitin ligase to CDK4/6, leading to their ubiquitination and subsequent degradation by the proteasome.[1] This dual mechanism of action, combining kinase inhibition with protein degradation, offers a powerful tool for investigating the roles of CDK4/6 in cell cycle regulation and cancer biology. These application notes provide detailed protocols for the in vitro use of **XY028-140** to study its effects on CDK4/6 degradation, downstream signaling, and cell viability.

Mechanism of Action

XY028-140 operates by hijacking the ubiquitin-proteasome system to induce the degradation of its target proteins, CDK4 and CDK6. The molecule consists of a ligand that binds to CDK4/6 and another ligand that binds to an E3 ubiquitin ligase, Cereblon (CRBN).[2][3][4][5][6] This proximity induces the formation of a ternary complex, leading to the polyubiquitination of CDK4/6 and their subsequent recognition and degradation by the 26S proteasome. The

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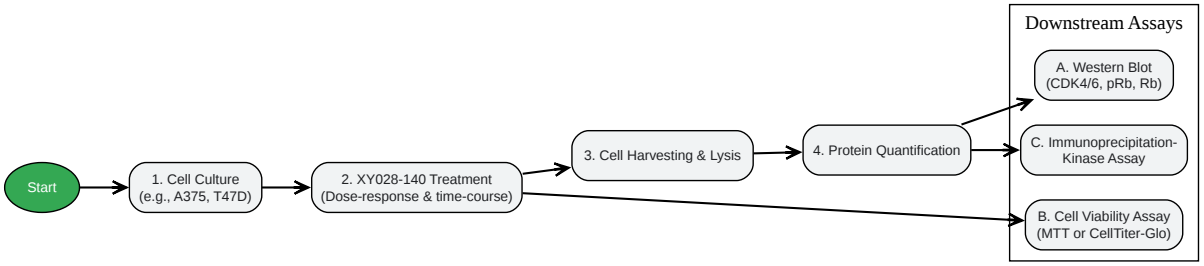
degradation of CDK4/6 inhibits the phosphorylation of the Retinoblastoma (Rb) protein, which in turn prevents the release of the E2F transcription factor, leading to cell cycle arrest at the G1/S checkpoint.[5][7][8]



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